

Application of Pinacidil (Einecs 251-319-9) in Smooth Muscle Relaxation Studies

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Compound of Interest

Compound Name: *Einecs 251-319-9*

Cat. No.: *B15180549*

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction:

Pinacidil, identified by Einecs number 251-319-9, is a potent vasodilator that induces relaxation of smooth muscle.^[1] It is a cyanoguanidine derivative that functions as a potassium channel opener, specifically targeting ATP-sensitive potassium (K-ATP) channels.^{[1][2]} This action leads to hyperpolarization of the smooth muscle cell membrane, which in turn inhibits the influx of calcium ions through voltage-gated calcium channels, ultimately resulting in muscle relaxation.^{[1][3][4]} Due to its mechanism of action, pinacidil has been extensively studied in various smooth muscle tissues, including vascular, airway, and bladder smooth muscle, making it a valuable tool for research in physiology, pharmacology, and drug discovery.^{[1][5][6]}

Key Applications:

- **Vasodilation Studies:** Investigating the mechanisms of blood pressure regulation and screening for novel antihypertensive agents.^[1]
- **Airway Smooth Muscle Research:** Studying the pathophysiology of bronchoconstriction in diseases like asthma and COPD.^[7]

- Bladder Smooth Muscle Research: Exploring treatments for bladder instability and overactivity.[5]
- Gastrointestinal Motility Studies: Examining the regulation of sphincters and peristalsis.[8][9]

Data Presentation

The following tables summarize quantitative data from various studies on the effects of pinacidil on smooth muscle relaxation.

Table 1: Potency of Pinacidil in Different Smooth Muscle Tissues

Tissue	Species	Pre-contraction Agent	Pinacidil IC50 / pEC50	Antagonist	Reference
Porcine Coronary Artery	Porcine	5 μ M Serotonin	IC50 = 1.26 μ M	Glibenclamide (3 μ M) significantly inhibited relaxation.	[10]
Human Coronary Artery	Human	5 μ M Serotonin	IC50 = 1.15 μ M (endothelium-removed)	Glibenclamide (3 μ M) significantly inhibited relaxation.	[10]
Sheep Sphincter of Oddi	Sheep	10 ⁻⁶ M Carbachol	pEC50 = 6.48 $\pm$ 0.11	Glibenclamide (10 ⁻⁶ M) caused a rightward shift in the concentration-response curve.	[8][9]

Table 2: Effect of Pinacidil on Cytosolic Calcium and Muscle Tension

Tissue	Species	Agonist	Pinacidil Concentration	Effect on $[Ca^{2+}]_i$	Effect on Muscle Tension	Reference
Rat Aorta	Rat	Norepinephrine	0.1-100 μ M	Inhibited increase	Inhibited increase	[11]

Experimental Protocols

Protocol 1: Ex Vivo Smooth Muscle Tension Studies

This protocol describes the methodology for assessing the relaxant effect of pinacidil on isolated smooth muscle rings, a common ex vivo model.

1. Tissue Preparation:

- Euthanize the animal model (e.g., rat, guinea pig, rabbit) in accordance with ethical guidelines.
- Carefully dissect the desired smooth muscle tissue (e.g., aorta, trachea, bladder).
- Place the tissue in cold, oxygenated Krebs-Henseleit (K-H) solution (composition in mM: NaCl 118, KCl 4.7, $CaCl_2$ 2.5, KH_2PO_4 1.2, $MgSO_4$ 1.2, $NaHCO_3$ 25, glucose 11.1).
- Clean the tissue of adherent connective and fatty tissues and cut into rings of 2-4 mm in length.

2. Organ Bath Setup:

- Mount the tissue rings in an organ bath containing K-H solution maintained at 37°C and continuously bubbled with 95% O_2 and 5% CO_2 .
- Connect one end of the ring to a fixed support and the other to an isometric force transducer to record changes in tension.
- Allow the tissue to equilibrate for at least 60 minutes under a resting tension of 1-2 g (optimized for the specific tissue), with solution changes every 15-20 minutes.

3. Experimental Procedure:

- Induce a stable contraction using a contractile agent relevant to the tissue being studied (e.g., norepinephrine, carbachol, serotonin, high K^+ solution). [8][9][10][11]

- Once a plateau in contraction is reached, add pinacidil cumulatively in increasing concentrations (e.g., 10^{-9} to 10^{-4} M).[8][9]
- Record the relaxation response at each concentration.
- To investigate the mechanism of action, pre-incubate the tissue with an antagonist, such as the K-ATP channel blocker glibenclamide (e.g., 1-10 μ M), for 20-30 minutes before adding the contractile agent and pinacidil.[8][9][10][11]

4. Data Analysis:

- Express the relaxation response as a percentage of the pre-contraction induced by the agonist.
- Calculate the IC₅₀ (concentration of pinacidil causing 50% relaxation) or pEC₅₀ (-log of the EC₅₀) from the concentration-response curve.

Protocol 2: Measurement of Intracellular Calcium ($[Ca^{2+}]_i$)

This protocol outlines the simultaneous measurement of intracellular calcium and muscle tension to correlate the relaxant effect of pinacidil with changes in calcium levels.

1. Tissue Preparation and Loading:

- Prepare smooth muscle strips as described in Protocol 1.
- Load the tissue with a fluorescent calcium indicator, such as Fura-2 AM (e.g., 5-10 μ M), in K-H solution for 2-4 hours at room temperature in the dark.
- Wash the tissue with fresh K-H solution to remove excess dye.

2. Experimental Setup:

- Mount the Fura-2 loaded tissue in a specialized organ bath or cuvette compatible with fluorescence measurements.
- Connect the tissue to a force transducer.
- Use a fluorometer to excite the Fura-2 at two wavelengths (typically 340 and 380 nm) and measure the emission at ~510 nm.

3. Experimental Procedure:

- Record baseline fluorescence and tension.
- Stimulate the muscle with a contractile agent.

- Once a stable response is achieved, add pinacidil and record the simultaneous changes in the Fura-2 fluorescence ratio (340/380 nm) and muscle tension.[3][4]

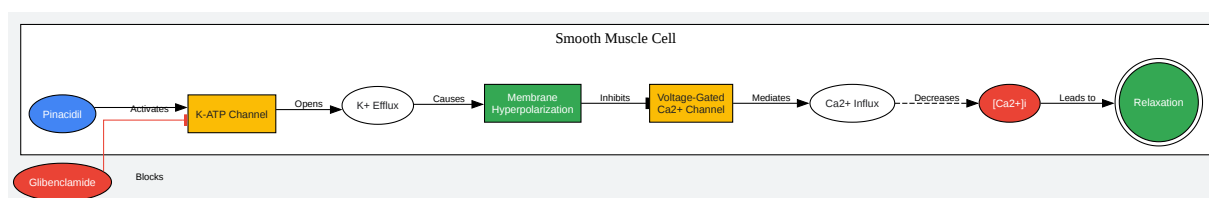
4. Data Analysis:

- The ratio of the fluorescence intensities at the two excitation wavelengths is used to calculate the intracellular calcium concentration.
- Correlate the changes in $[Ca^{2+}]_i$ with the relaxation of the smooth muscle.

Signaling Pathways and Workflows

Mechanism of Pinacidil-Induced Smooth Muscle Relaxation

The primary mechanism of action of pinacidil is the opening of ATP-sensitive potassium (K-ATP) channels in the smooth muscle cell membrane.[11] This leads to an efflux of potassium ions, causing hyperpolarization of the cell membrane. The hyperpolarization inhibits the opening of voltage-gated L-type calcium channels, thereby reducing the influx of extracellular calcium. The resulting decrease in intracellular calcium concentration prevents the activation of calmodulin and myosin light chain kinase, leading to smooth muscle relaxation.[3][4] At higher concentrations, pinacidil may also have additional effects, such as inhibiting receptor-mediated phosphatidylinositol turnover.[11]

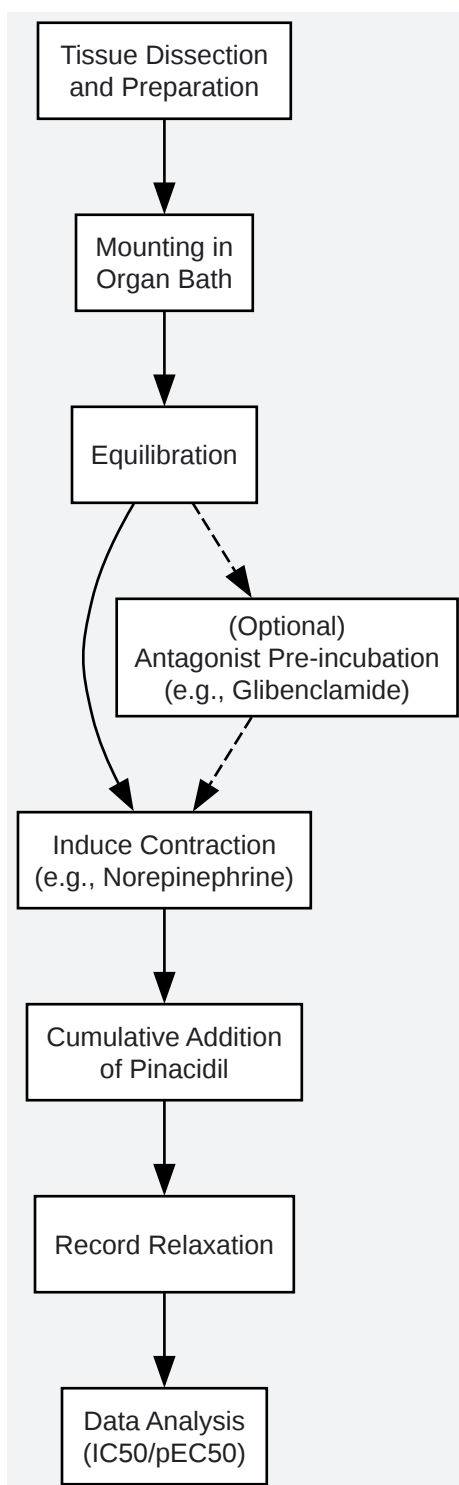


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Caption: Signaling pathway of pinacidil-induced smooth muscle relaxation.

Experimental Workflow for Ex Vivo Smooth Muscle Tension Studies

The following diagram illustrates the typical workflow for investigating the effects of pinacidil on isolated smooth muscle tissue.



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Caption: Experimental workflow for ex vivo smooth muscle tension studies.

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